

Personal protective equipment for handling (-)-Corydaline

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Compound of Interest

Compound Name: (-)-Corydaline

Cat. No.: B12779121

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Essential Safety and Handling Guide for (-)-Corydaline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(-)-Corydaline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this compound.

Hazard Identification and Classification

(-)-Corydaline is classified with several hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must be aware of these potential risks before handling the substance.[\[1\]](#)

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation	H315: Causes skin irritation [1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation [1] [2]
Specific Target Organ Toxicity	H335: May cause respiratory irritation [1]

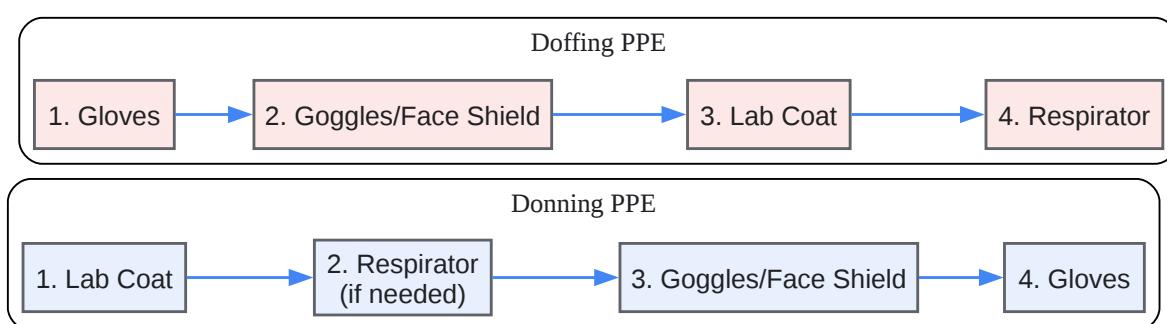
Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure when handling **(-)-Corydaline**.^{[1][3]} The following equipment should be worn at all times.

Recommended PPE

- Eye Protection: Wear tightly fitting safety goggles or a face shield approved under government standards such as EN 166 (EU) or NIOSH (US).^{[4][5]}
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before use.^[4]
- Body Protection: Wear a lab coat or long-sleeved protective clothing to prevent skin contact. ^{[1][2]} For tasks with a higher risk of exposure, consider a chemical-resistant apron.
- Respiratory Protection: If working with the solid form where dust may be generated, or in a poorly ventilated area, use a certified particulate-filtering half mask or a half mask with appropriate filters.^{[2][5]}

PPE Workflow



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Figure 1: Standard procedure for donning and doffing Personal Protective Equipment.

Operational Plans: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling Procedures

- Ventilation: Always handle **(-)-Corydaline** in a well-ventilated area or in a chemical fume hood.[1][4]
- Avoid Contact: Take precautions to avoid contact with skin and eyes.[1] Do not breathe dust, fumes, or spray.[1]
- Hygiene: Wash hands thoroughly after handling the compound.[1] Do not eat, drink, or smoke in the laboratory area.[1]
- Solid Form: When handling the solid powder, be mindful of dust formation. Use appropriate tools to minimize dust generation.[4]

Storage Conditions

- Container: Keep the container tightly closed and store it in a dry, dark, and well-ventilated place.[1][6]
- Temperature: Recommended storage is between 2°C to 8°C for the short term (days to weeks) and -20°C for the long term (months to years).[7][8] Always follow the supplier's specific recommendations.
- Incompatibilities: Store away from strong oxidizing agents.[4]
- Security: For regulated substances, store in a locked-up area.[1]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of an accidental exposure. Always have an emergency eye-wash station and safety shower readily accessible.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with large amounts of water for at least 15 minutes.[1][9] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Take off contaminated clothing immediately.[1] Wash the affected area with plenty of soap and water.[1][4] If skin irritation occurs, get medical advice.
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][4] If breathing is difficult, provide respiratory support.[1] Seek medical attention.[10]
Ingestion	Rinse mouth with water.[1][4] Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[1][10]

First Aid Decision Workflow

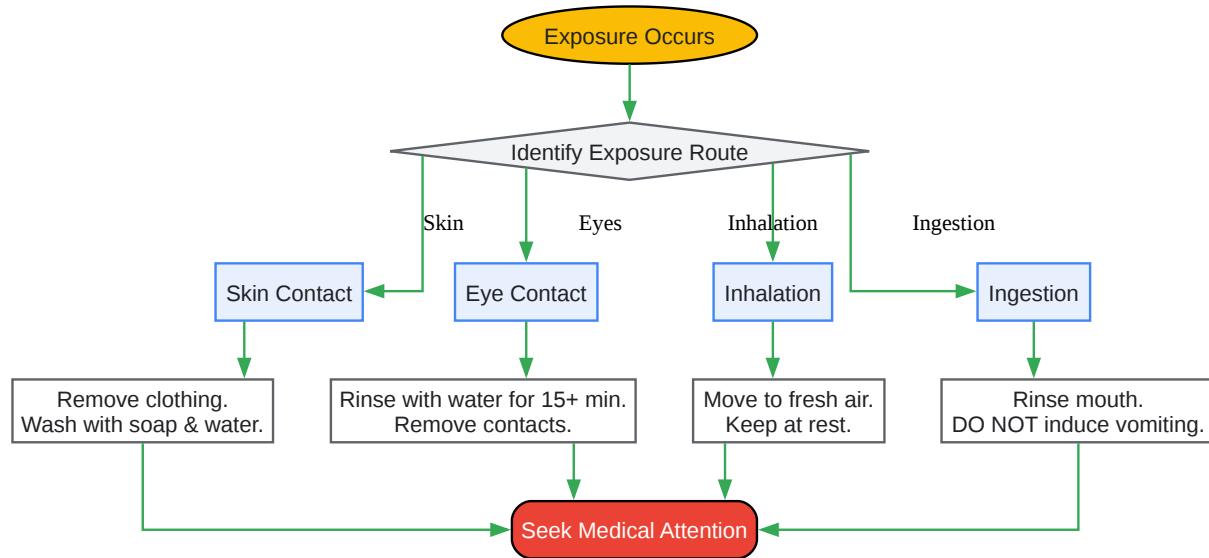
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Figure 2: Decision workflow for first aid response following exposure to **(-)-Corydaline**.

Spill and Disposal Plan

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Evacuate: Evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)

- Cleanup (Solid): For solid spills, avoid dust formation.[4] Carefully sweep up the material and place it into a suitable, closed container for disposal.[4]
- Cleanup (Liquid): Absorb solutions with an inert, liquid-binding material (e.g., diatomite, universal binders).[1]
- Decontamination: Decontaminate surfaces and equipment by scrubbing with a suitable solvent like alcohol.[1]
- PPE: Use full personal protective equipment during the entire cleanup process.[1]

Waste Disposal

Dispose of **(-)-Corydaline** and its containers in accordance with all applicable local, state, and federal regulations.[1][4]

- Unused Product: Offer the material to a licensed professional waste disposal company.[4]
- Contaminated Packaging: Dispose of as unused product. Do not reuse empty containers.

Quantitative Data and Properties

The following table summarizes key quantitative and physical properties of **(-)-Corydaline**.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₇ NO ₄	[1][6]
Molecular Weight	369.45 g/mol	[1][6]
CAS Number	518-69-4	[1][6]
Appearance	Solid, White to off-white powder	[1][11]
Melting Point	135°C	[1][6]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.[7][8]	
Purity	>98% (typical)	[8]

Experimental Protocols

While specific, detailed experimental protocols are proprietary to the research papers in which they are published, **(-)-Corydaline** is cited in studies involving several key experimental areas. Researchers planning to use this compound may encounter the following methodologies:

- Acetylcholinesterase (AChE) Inhibition Assays: **(-)-Corydaline** is known to be an AChE inhibitor.[8][12] Protocols would likely involve spectrophotometric methods (e.g., Ellman's method) to measure the activity of AChE in the presence and absence of the compound to determine its IC₅₀ value.
- In Vitro Cytochrome P450 Inhibition Studies: Research has investigated its inhibitory effects on CYP2C19 and CYP2C9 in human liver microsomes.[7] These experiments typically use LC-MS/MS to quantify the metabolism of specific probe substrates for each CYP enzyme.
- Cell-Based Assays for Antiviral Activity: Studies on enterovirus 71 (EV71) replication involve infecting cell lines (e.g., RD cells) and treating them with **(-)-Corydaline**.[8] The antiviral effect is then quantified by measuring viral protein expression (Western blot) or viral RNA levels (RT-qPCR).[7]

- In Vivo Models for Gastric Motility: Animal models, typically in rats, are used to assess the compound's effect on gastric emptying and intestinal transit.[7][11][12] This may involve administering the compound orally and then measuring the transit of a marker through the gastrointestinal tract.[11]

Researchers should consult the primary literature and the supplementary materials of cited papers for detailed, step-by-step protocols.[8]

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